

Application Notes and Protocols: Gas-Phase Electron Diffraction of 1,2,3-Trimethyldiaziridine

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Compound of Interest

Compound Name: 1,2,3-Trimethyldiaziridine

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the gas-phase electron diffraction (GED) analysis of **1,2,3-trimethyldiaziridine**, a saturated three-membered heterocyclic compound. The document outlines the determined molecular structure, a representative experimental protocol for its analysis, and a plausible synthetic route. This information is valuable for researchers in structural chemistry, computational modeling, and drug design, where understanding the precise geometry of small molecules is crucial.

Molecular Structure and Quantitative Data

The molecular structure of **1,2,3-trimethyldiaziridine** has been determined by gas-phase electron diffraction (GED), with the data analysis supplemented by spectral and quantum chemical calculations. A key structural feature is the trans-configuration of the methyl groups attached to the nitrogen atoms of the diaziridine ring.^[1]

The principal structural parameters determined from the GED analysis are summarized in the table below. These values represent the equilibrium geometry of the molecule in the gas phase, free from intermolecular interactions present in condensed phases.

Parameter	Value (rh1)	Uncertainty (3 σ)
Bond Lengths (Å)		
N-C	1.489	0.009
N-N	1.480	0.015
C-C	1.503	0.015
Bond Angles (degrees)		
\angle NCN	61.5	0.9
\angle (H3C)CN	124.0	1.5

Experimental Protocols

Synthesis of 1,2,3-Trimethyldiaziridine

A plausible and established method for the synthesis of diaziridines involves the reaction of a carbonyl compound, a primary amine, and an aminating agent.[2][3] For **1,2,3-trimethyldiaziridine**, this can be achieved through the reaction of acetone, methylamine, and a suitable aminating agent like a chloramine or hydroxylamine-O-sulfonic acid. A representative procedure is outlined below.

Materials:

- Acetone
- Methylamine (aqueous solution or gas)
- Chloramine (prepared in situ from ammonia and sodium hypochlorite) or other suitable aminating agent
- Anhydrous potassium carbonate
- Diethyl ether or other suitable organic solvent
- Standard laboratory glassware and purification apparatus (e.g., distillation setup)

Procedure:

- **Formation of the Imine (Intermediate):** In a reaction vessel, acetone is reacted with an excess of methylamine in a suitable solvent. This reaction forms the corresponding N-methylimine.
- **Amination:** The pre-formed imine is then reacted with an aminating agent. For instance, an ethereal solution of chloramine can be added dropwise to the imine solution at a controlled low temperature (e.g., 0 °C).
- **Cyclization:** The addition of the aminating agent leads to the formation of the diaziridine ring. The reaction mixture is typically stirred for several hours to ensure complete cyclization.
- **Work-up and Purification:** The reaction mixture is then quenched, and the organic layer is separated. The aqueous layer is extracted with an organic solvent. The combined organic extracts are dried over a suitable drying agent (e.g., anhydrous potassium carbonate), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by distillation to yield **1,2,3-trimethyldiaziridine**.

Gas-Phase Electron Diffraction (GED) Protocol

The following protocol is a generalized procedure for the GED analysis of a volatile small organic molecule like **1,2,3-trimethyldiaziridine**, based on standard methodologies.^{[1][4][5]}

Apparatus:

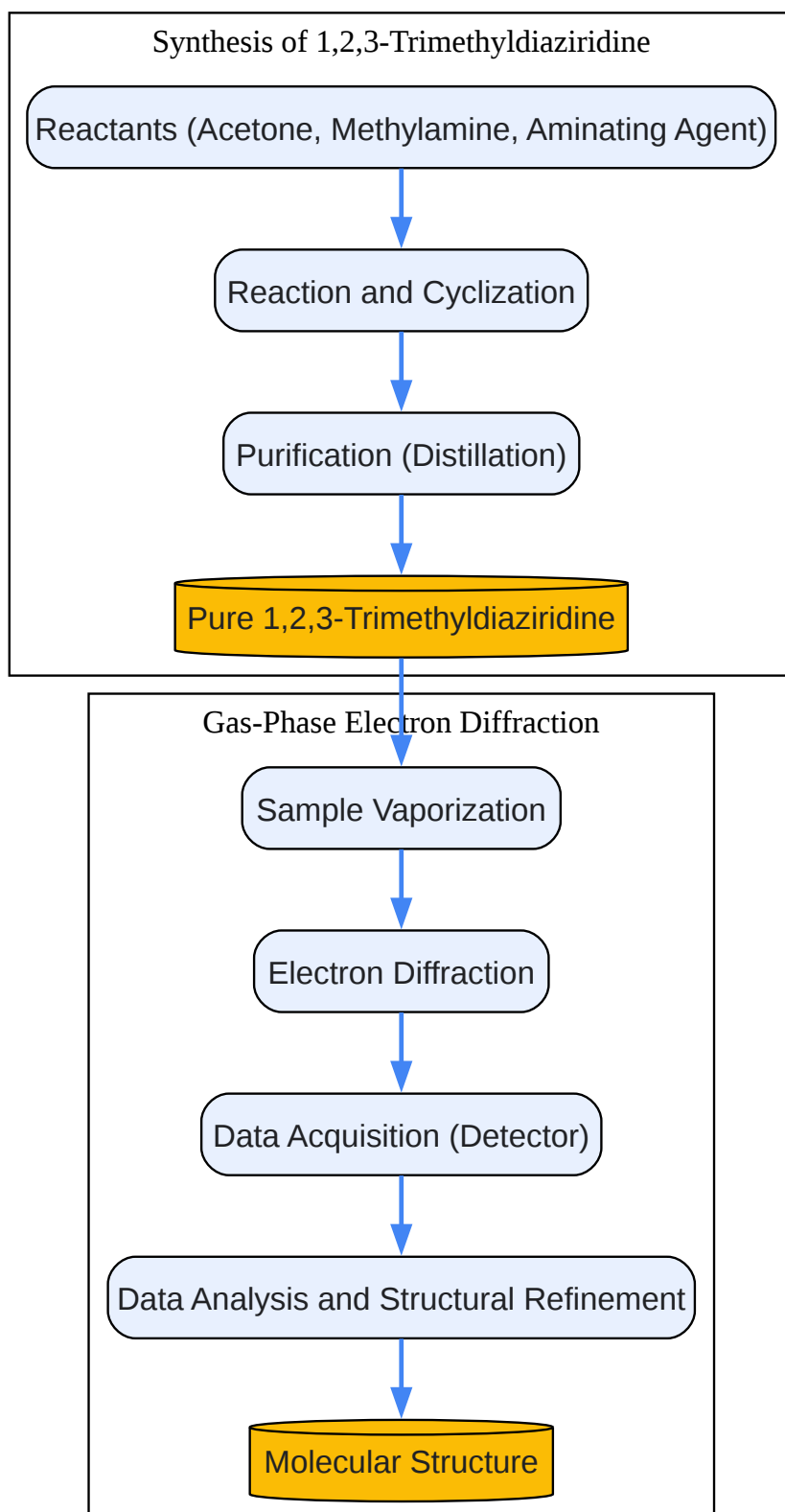
- Gas-phase electron diffractometer equipped with a high-vacuum system (typically 10⁻⁶ mbar or better), an electron gun, a nozzle for sample introduction, a rotating sector, and a detector (e.g., imaging plate or CCD camera).^{[1][5]}
- Sample inlet system with a temperature-controlled reservoir.
- Cold trap (typically using liquid nitrogen) to condense the sample after scattering.^[1]

Procedure:

- **Sample Preparation:** A purified sample of **1,2,3-trimethyldiaziridine** is placed in the sample reservoir of the diffractometer. The sample is degassed to remove any dissolved gases.

- Data Acquisition:
 - The diffraction chamber is evacuated to a high vacuum.
 - The sample is heated to a temperature sufficient to achieve a vapor pressure in the range of 0.1 to 10 mbar.[5]
 - A high-energy electron beam (e.g., 40-60 keV) is generated by the electron gun.
 - The gaseous sample is introduced into the diffraction chamber as a molecular beam through a fine nozzle (e.g., 0.2 mm diameter).[1]
 - The electron beam intersects the molecular beam, and the scattered electrons form a diffraction pattern.
 - The diffraction pattern is recorded by the detector. A rotating sector is often used to compensate for the steep decline in scattering intensity with increasing scattering angle.[1]
 - Multiple diffraction patterns are recorded at different camera distances to cover a wide range of scattering angles.
- Data Analysis:
 - The recorded diffraction images are digitized and radially averaged to obtain a one-dimensional scattering intensity curve as a function of the scattering angle.
 - The experimental molecular scattering intensity is extracted by subtracting the atomic scattering background.
 - A theoretical molecular model of **1,2,3-trimethyldiaziridine** is constructed based on initial assumptions and quantum chemical calculations.
 - The structural parameters (bond lengths, bond angles, and dihedral angles) of the theoretical model are refined by a least-squares fitting procedure to achieve the best possible match between the calculated and experimental molecular scattering intensities.

Visualizations



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Caption: Experimental workflow for the structural determination of **1,2,3-trimethyldiaziridine**.

Caption: Molecular structure of **1,2,3-trimethyldiaziridine** with atom labeling.

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References

- 1. Gas electron diffraction - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. arkat-usa.org [arkat-usa.org]
- 4. Gas Electron Diffraction and Small Molecule Structure - Paderborn Center for Parallel Computing (PC2) | Universität Paderborn [pc2.uni-paderborn.de]
- 5. chemrxiv.org [chemrxiv.org]
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